

Essential Procedures for the Proper Disposal of Iloform TDN 81

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Compound of Interest

Compound Name: IND81

Cat. No.: B608096

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Disclaimer: This guide assumes that "IND81" refers to the metalworking fluid Iloform TDN 81. The disposal of this product must adhere to strict environmental and safety protocols due to its composition and potential ecological impact.

Iloform TDN 81 is a medium viscosity, chlorinated, heavy-duty forming fluid.^[1] Its primary components include chlorinated paraffins (Alkanes, C14-17, chloro), which are very toxic to aquatic life with long-lasting effects.^{[2][3]} Therefore, it is imperative to prevent its release into the environment.^[2] This material and its container must be disposed of in a safe way, and disposal should always comply with environmental protection legislation and any regional or local authority requirements.^[2]

Key Disposal Principles

The fundamental principle for the disposal of Iloform TDN 81 is that it must be handled by a licensed waste disposal contractor.^{[2][3][4][5]} Under no circumstances should this product be discharged into sewers, waterways, or the soil.^{[2][3][4][5]}

Disposal Aspect	Guideline	Citation
Primary Disposal Method	Dispose of surplus and non-recyclable products via a licensed waste disposal contractor.	[2] [4] [5]
Regulatory Compliance	Disposal must comply with all local, regional, national, and international regulations.	[2] [3] [4]
Environmental Precautions	Avoid dispersal of spilled material and runoff. Prevent contact with soil, waterways, drains, and sewers.	[2] [4] [5]
Container Disposal	Empty containers retain product residue and can be hazardous. They should not be reused and must be disposed of in the same manner as the product.	[2] [5] [6]
Spill Management	Spills should be contained with non-combustible, absorbent material (e.g., sand, earth, vermiculite) and placed in a container for disposal by a licensed contractor.	[2] [3] [4]

Step-by-Step Disposal Protocol

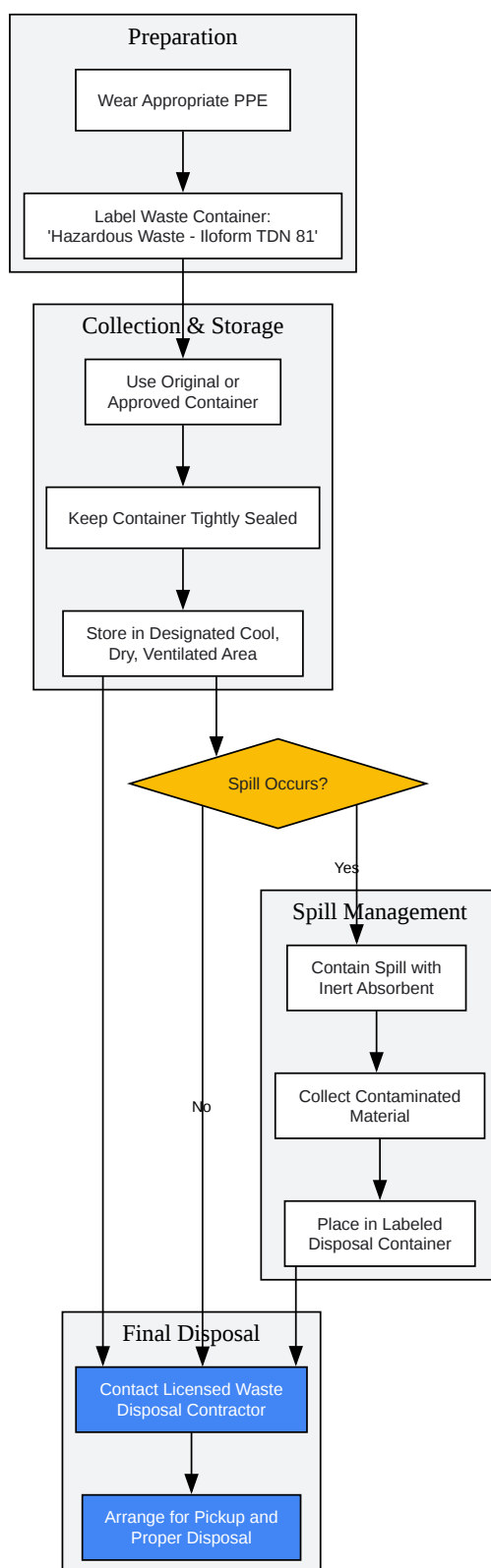
The following steps outline the proper procedure for disposing of Iloform TDN 81:

- Preparation for Disposal:
 - Ensure that all personnel handling the waste are wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves and eye protection.[\[2\]](#)

- Clearly label the waste container with "Hazardous Waste" and the contents ("Iloform TDN 81").
- Waste Collection and Storage:
 - Collect waste Iloform TDN 81 in its original container or an approved alternative made from a compatible material.[\[2\]](#)[\[6\]](#)
 - Keep the container tightly closed and sealed when not in use.[\[2\]](#)[\[6\]](#)
 - Store the waste in a designated, cool, dry, and well-ventilated area, away from direct sunlight and incompatible materials.[\[2\]](#)[\[6\]](#)
 - Ensure that containers that have been opened are carefully resealed and kept upright to prevent leakage.[\[2\]](#)[\[6\]](#)
- Handling of Spills:
 - In the event of a spill, immediately take steps to prevent it from spreading and entering drains or waterways.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Contain the spill using non-combustible absorbent materials like sand, earth, or vermiculite.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Collect the contaminated absorbent material and place it into a suitable, labeled container for disposal.[\[2\]](#)[\[3\]](#)[\[4\]](#) Contaminated absorbent material poses the same hazard as the spilled product.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Final Disposal:
 - Arrange for the collection and disposal of the waste Iloform TDN 81 and any contaminated materials through a licensed and approved waste disposal contractor.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Do not mix with other wastes unless instructed to do so by the waste disposal company.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of Iloform TDN 81.



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Caption: Workflow for the safe disposal of Iloform TDN 81.

This information is intended as a guide and should not replace a thorough review of the official Safety Data Sheet (SDS) for Iloform TDN 81 and consultation with your institution's Environmental Health and Safety (EHS) department.

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References

- 1. CASTROL Iloform TDN 81 | UNILUB [unilub.eu]
- 2. msdspds.castrol.com [msdspds.castrol.com]
- 3. msdspds.castrol.com [msdspds.castrol.com]
- 4. msdspds.castrol.com [msdspds.castrol.com]
- 5. verolub.be [verolub.be]
- 6. msdspds.castrol.com [msdspds.castrol.com]
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